

Protocol for Dissolving 25iP-NBOMe Hydrochloride for In Vivo Studies

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Compound of Interest

Compound Name: **25iP-NBOMe Hydrochloride**

Cat. No.: **B12352322**

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

25iP-NBOMe Hydrochloride is a potent and selective agonist for the serotonin 5-HT2A receptor, belonging to the NBOMe class of psychedelic phenethylamines. Its high affinity and specific binding make it a valuable research tool for investigating the role of the 5-HT2A receptor in various physiological and pathological processes. Proper preparation of **25iP-NBOMe Hydrochloride** solutions is critical for ensuring accurate and reproducible results in in vivo studies while maintaining the welfare of animal subjects. These application notes provide a detailed protocol for the dissolution of **25iP-NBOMe Hydrochloride** for parenteral administration in preclinical research.

Data Presentation

The solubility of **25iP-NBOMe Hydrochloride** in various solvents is a key factor in the preparation of stock and working solutions. The following table summarizes the available solubility data. For in vivo studies, the use of aqueous-based vehicles such as saline or phosphate-buffered saline (PBS) is highly recommended to minimize solvent-induced toxicity.

Solvent	Solubility	Notes
PBS (pH 7.2)	10 mg/mL	Recommended for final dosing solutions due to its physiological compatibility.
Saline (0.9% NaCl)	Data not explicitly available, but expected to be similar to PBS.	A common and appropriate vehicle for parenteral injections in animal studies. [1] [2]
DMSO	5 mg/mL	Can be used to prepare concentrated stock solutions. Must be diluted to a final concentration of <1% in the dosing solution to avoid toxicity.
Ethanol	10 mg/mL	Can be used for stock solutions. Must be diluted significantly in the final dosing solution.
DMF	3 mg/mL	Not recommended for in vivo studies due to potential toxicity.

Data sourced from Cayman Chemical product information and general knowledge on in vivo formulation.

Experimental Protocols

This section outlines a detailed methodology for the preparation of **25iP-NBOMe Hydrochloride** solutions for in vivo administration. The protocol emphasizes sterile techniques to prevent contamination and ensure the safety of the animal subjects.

Materials:

- **25iP-NBOMe Hydrochloride** powder
- Sterile 0.9% Sodium Chloride Injection, USP (Saline)[\[1\]](#)[\[2\]](#)

- Sterile Phosphate-Buffered Saline (PBS, pH 7.2)
- Dimethyl sulfoxide (DMSO), sterile-filtered (optional, for stock solution)
- Sterile, pyrogen-free microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile syringe filters (0.22 μ m pore size)[[3](#)][[4](#)]
- Sterile syringes and needles

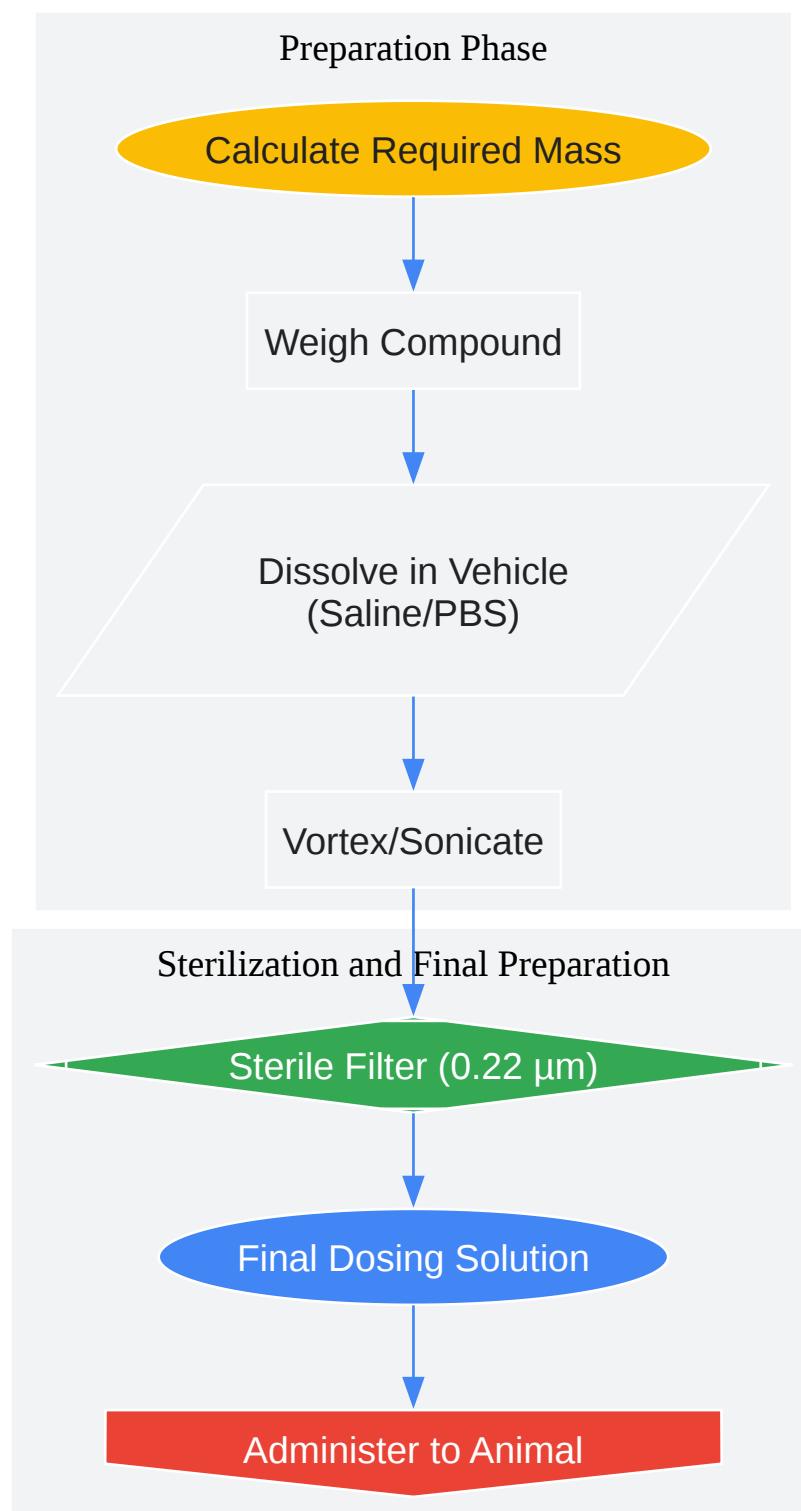
Protocol for Preparation of Dosing Solution:

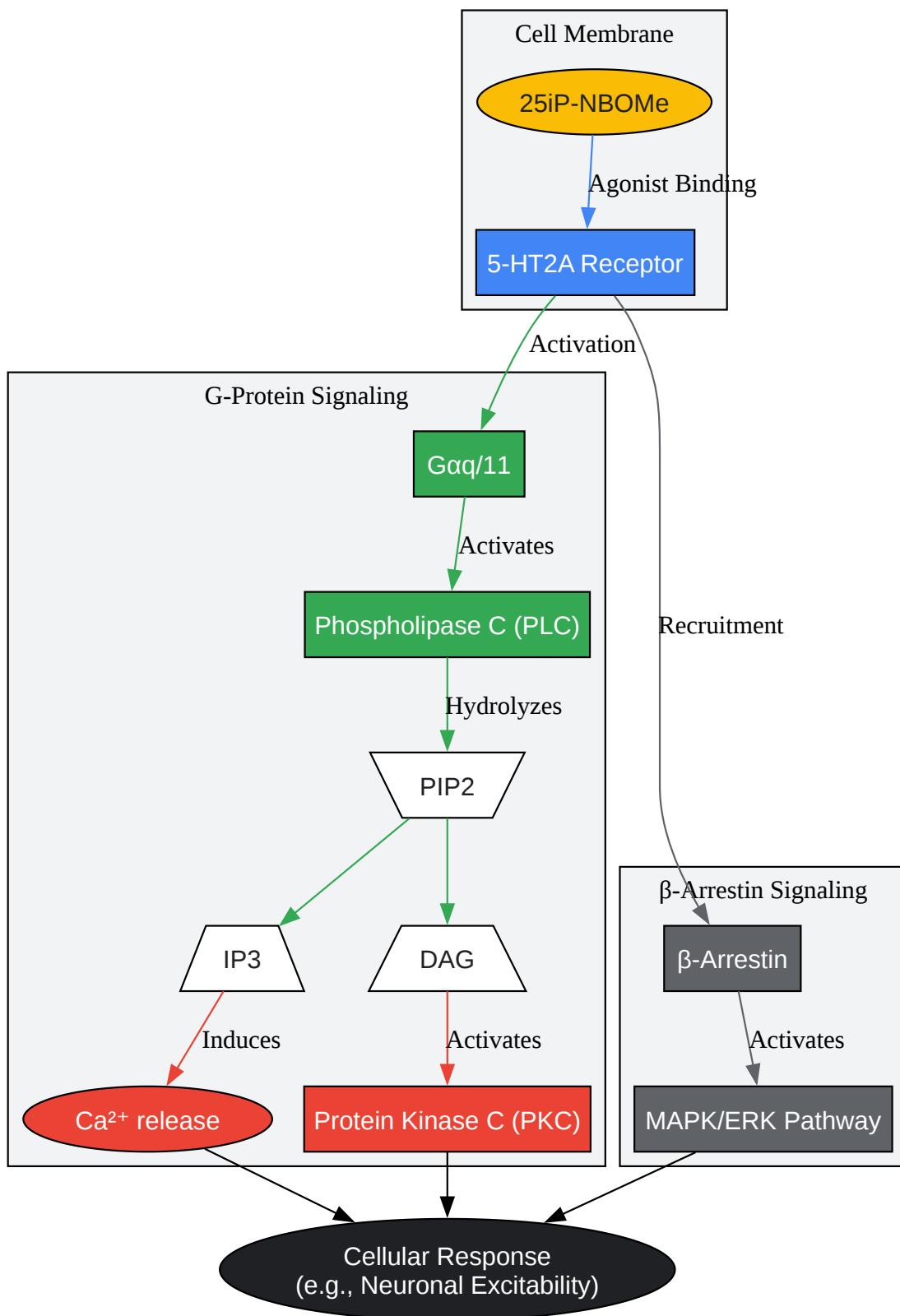
- Calculate the required amount of **25iP-NBOMe Hydrochloride**: Based on the desired final concentration and volume of the dosing solution, calculate the mass of the compound needed.
- Weigh the compound: Using a calibrated analytical balance, carefully weigh the calculated amount of **25iP-NBOMe Hydrochloride** powder in a sterile microcentrifuge tube or vial.
- Dissolve the compound:
 - Direct Dissolution in Saline/PBS (Recommended): Add the required volume of sterile saline or PBS to the vial containing the powder. For example, to prepare a 1 mg/mL solution, add 1 mL of vehicle for every 1 mg of compound.
 - Using a DMSO Stock Solution (for higher concentrations): If a higher concentration is needed than is readily soluble in aqueous solution, first dissolve the compound in a minimal amount of sterile DMSO to create a concentrated stock solution. Then, dilute the stock solution with sterile saline or PBS to the final desired concentration. Ensure the final concentration of DMSO is below 1% to minimize toxicity.[[1](#)]

- Aid Dissolution: Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, brief sonication in a water bath may be used. Visually inspect the solution to ensure there are no visible particles.
- Sterile Filtration: To ensure the sterility of the final dosing solution, it is mandatory to sterile-filter it.^{[3][4]} Draw the solution into a sterile syringe, attach a sterile 0.22 µm syringe filter, and dispense the filtered solution into a new sterile vial. This step removes any potential microbial contamination.
- Storage and Stability: It is recommended to prepare fresh dosing solutions on the day of the experiment. If short-term storage is necessary, store the solution at 2-8°C and protect it from light. The stability of **25iP-NBOMe Hydrochloride** in aqueous solutions over extended periods has not been extensively reported, so fresh preparation is the best practice.

Mandatory Visualization

Diagram 1: Experimental Workflow for Solution Preparation



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